Technical Guide: Tetrahydropyran-Based Azide Building Blocks in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-(azidomethyl)tetrahydro-2H-pyran*
CAS No.:	*1035490-93-7*
Cat. No.:	*B1528349*

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Executive Summary

This technical guide analyzes the strategic application of tetrahydropyran (THP)-based azide building blocks in modern drug discovery. As medicinal chemistry moves away from flat, aromatic-heavy scaffolds ("Escape from Flatland"), THP azides offer a dual advantage: they provide an

-rich, non-aromatic core that improves solubility and metabolic stability, while the azide functionality serves as a high-fidelity "handle" for bioconjugation and fragment growing via Click Chemistry. This document details synthetic routes, safety protocols for organic azides, and application strategies in PROTAC linker design and fragment-based drug discovery (FBDD).

Strategic Value: The Physicochemical Edge

Bioisosterism and "Escape from Flatland"

The tetrahydropyran ring is a classical bioisostere for cyclohexane and morpholine. Unlike cyclohexane, the ether oxygen in THP acts as a hydrogen bond acceptor (HBA), lowering

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and improving aqueous solubility without introducing the potential metabolic liability of a secondary amine found in morpholine.

Property	Cyclohexane Core	Tetrahydropyran (THP) Core	Morpholine Core
Electronic Character	Lipophilic	Polar (Ether Oxygen)	Basic/Polar
H-Bonding	None	1 Acceptor	1 Acceptor / 1 Donor
Metabolic Risk	Oxidation (CYP450)	Low (Stable Ether)	N-Oxidation / Glucuronidation
Solubility Impact	Poor	Moderate to High	High
Geometry	Chair (Fluxional)	Chair (Anomeric effect possible)	Chair

The Azide Utility

The azide group (

) on the THP ring is not merely a precursor; it is a gateway to triazoles. 1,2,3-triazoles, formed via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), are recognized bioisosteres of amide bonds. They mimic the electronic distribution and dipole moment of amides but are resistant to hydrolytic cleavage by peptidases.

Synthetic Architectures

The synthesis of THP azides generally follows two primary strategies: nucleophilic displacement of activated alcohols or de novo ring construction via Prins cyclization.

Route A: Nucleophilic Displacement (The Standard)

The most robust route to 4-azidotetrahydropyran involves the activation of commercially available tetrahydro-2H-pyran-4-ol.

- Activation: Conversion of the alcohol to a mesylate (OMs) or tosylate (OTs).
- Displacement:

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reaction with Sodium Azide (

).

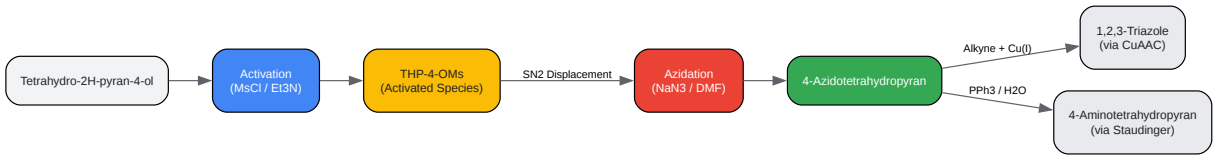
- Note: For 4-substituted THPs, this is straightforward. For 3-substituted THPs, this inversion of configuration allows access to specific diastereomers (e.g., converting trans-3-hydroxy to cis-3-azido).

Route B: Prins Cyclization (De Novo)

For complex scaffolds where the THP ring is built from scratch, the Prins cyclization between a homoallylic alcohol and an aldehyde offers a powerful method to install functionality at the 4-position, which can subsequently be converted to an azide.

Visualization of Synthetic Logic

The following diagram outlines the synthetic workflow and downstream applications.



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Figure 1: Synthetic pathway from THP-alcohol to Azide and downstream derivatization.

Safety & Handling: The "Rule of Six"

Working with organic azides requires strict adherence to safety protocols due to their potential explosivity.[1][2][3][4] A self-validating safety check is the C/N Ratio Rule.

The C/N Ratio Calculation

Before synthesizing or isolating any THP-azide, calculate the Carbon/Nitrogen ratio:

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[2]

- : Number of Carbon atoms[2]
- : Number of Oxygen atoms
- : Number of Nitrogen atoms[2]

Application to 4-azidotetrahydropyran (

):

- Ratio:

  [3]

Critical Safety Insight: 4-azidotetrahydropyran has a ratio of 2, which is below the safe threshold of 3.

- Implication: This compound is potentially explosive if isolated in pure form.
- Protocol Adjustment: Do not distill to dryness. Store as a solution in a high-boiling solvent (e.g., DMF or Toluene) or use immediately in the next step. If isolation is necessary, keep scale < 1g and use a blast shield.

Experimental Protocols

Protocol: Synthesis of 4-Azidotetrahydropyran (Solution Phase)

Note: Designed to mitigate low C/N ratio risks.

Reagents:

- Tetrahydro-2H-pyran-4-ol (1.0 eq)
- Methanesulfonyl chloride (MsCl) (1.2 eq)
- Triethylamine (

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) (1.5 eq)

- Sodium Azide (

) (1.5 eq)

- Solvents: Dichloromethane (DCM), Dimethylformamide (DMF)

Step-by-Step Methodology:

- Mesylation: Dissolve THP-4-ol in DCM at 0°C. Add

  , followed by dropwise addition of MsCl. Stir for 2h.

- Workup 1: Wash with water, dry organic layer (

  ), and concentrate carefully (do not heat >30°C).

- Displacement: Dissolve the crude mesylate in DMF. Add solid

  (Caution: Toxic).

- Reaction: Heat to 60°C for 4–6 hours behind a blast shield.

- Extraction: Dilute with Diethyl Ether (

) and wash extensively with water to remove DMF and excess azide.

- Safety Stop:Do not concentrate the ether layer to dryness. Determine concentration via NMR using an internal standard. Use this solution directly for Click chemistry.

Protocol: CuAAC "Click" Reaction (Ligand-Assisted)

This protocol uses THPTA (Tris(3-hydroxypropyltriazolylmethyl)amine) to protect biomolecules from oxidative damage by Cu(I).

Reagents:

- THP-Azide solution (1.0 eq)

- Terminal Alkyne (1.0 eq)

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- (5 mol%)
- Sodium Ascorbate (10 mol%)
- THPTA Ligand (5 mol%)

Workflow:

- Dissolve alkyne in

  -BuOH/Water (1:1).
- Add THP-Azide solution.
- Premix

  and THPTA in a separate vial, then add to the reaction.
- Add Sodium Ascorbate last to initiate the reduction of Cu(II) to Cu(I).
- Stir at Room Temperature for 1–12h.
- Monitor by LCMS (Disappearance of alkyne; Azide is not UV active).

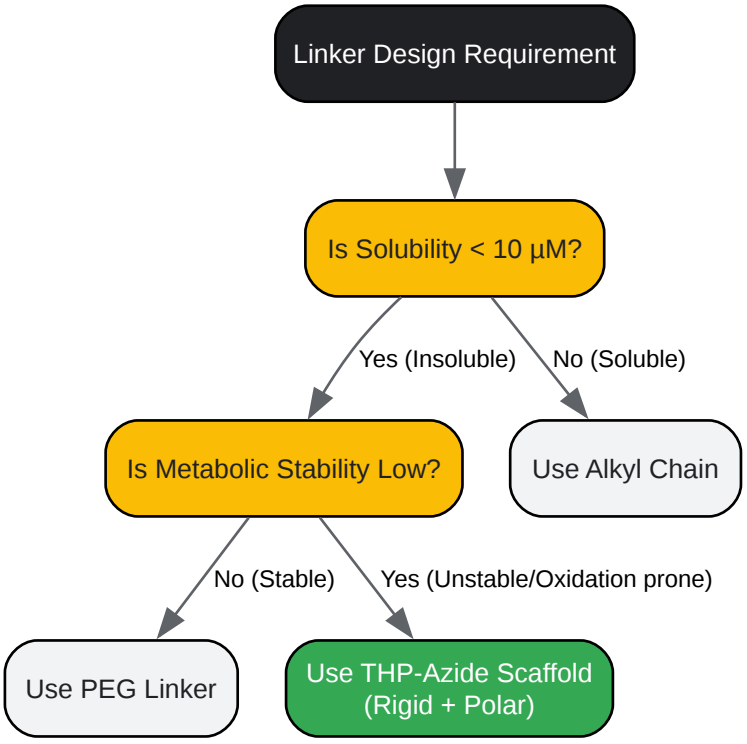
Applications in PROTAC Linker Design

Tetrahydropyrans are increasingly used in Proteolysis Targeting Chimeras (PROTACs) to tune the physicochemical properties of the linker region. Long alkyl chains often lead to poor solubility; inserting a THP ring breaks the lipophilicity while maintaining linker length.

Linker Decision Matrix

The following diagram illustrates when to deploy a THP-Azide linker versus a standard PEG or Alkyl linker.

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Figure 2: Decision matrix for selecting THP-based linkers in bifunctional molecule design.

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